

Neodol 25-3S textile industry applications

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Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

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Neodol 25-3S Overview

Neodol 25-3S is a surfactant supplied by Shell Chemicals. The table below summarizes its key identifiers:

Property	Description
Product Name	Neodol 25-3S [1]
CAS Registry Number	12688-28-7 [1] [2]
Chemical Description	C12-15 Alcohol Ethoxylate, 3 EO (Ethylene Oxide) [3]
Base Alcohol	Neodol 25 (a blend of C12, C13, C14, and C15 linear primary alcohols) [3]

Key Characteristics: As a nonionic surfactant, **Neodol 25-3S** is known for its stability in both acidic and alkaline environments [4]. It is classified as a **sulphation-grade ethoxylate**, meaning it is designed to be converted into a more powerful anionic surfactant (alcohol ethoxysulphate) for high-foaming applications [3].

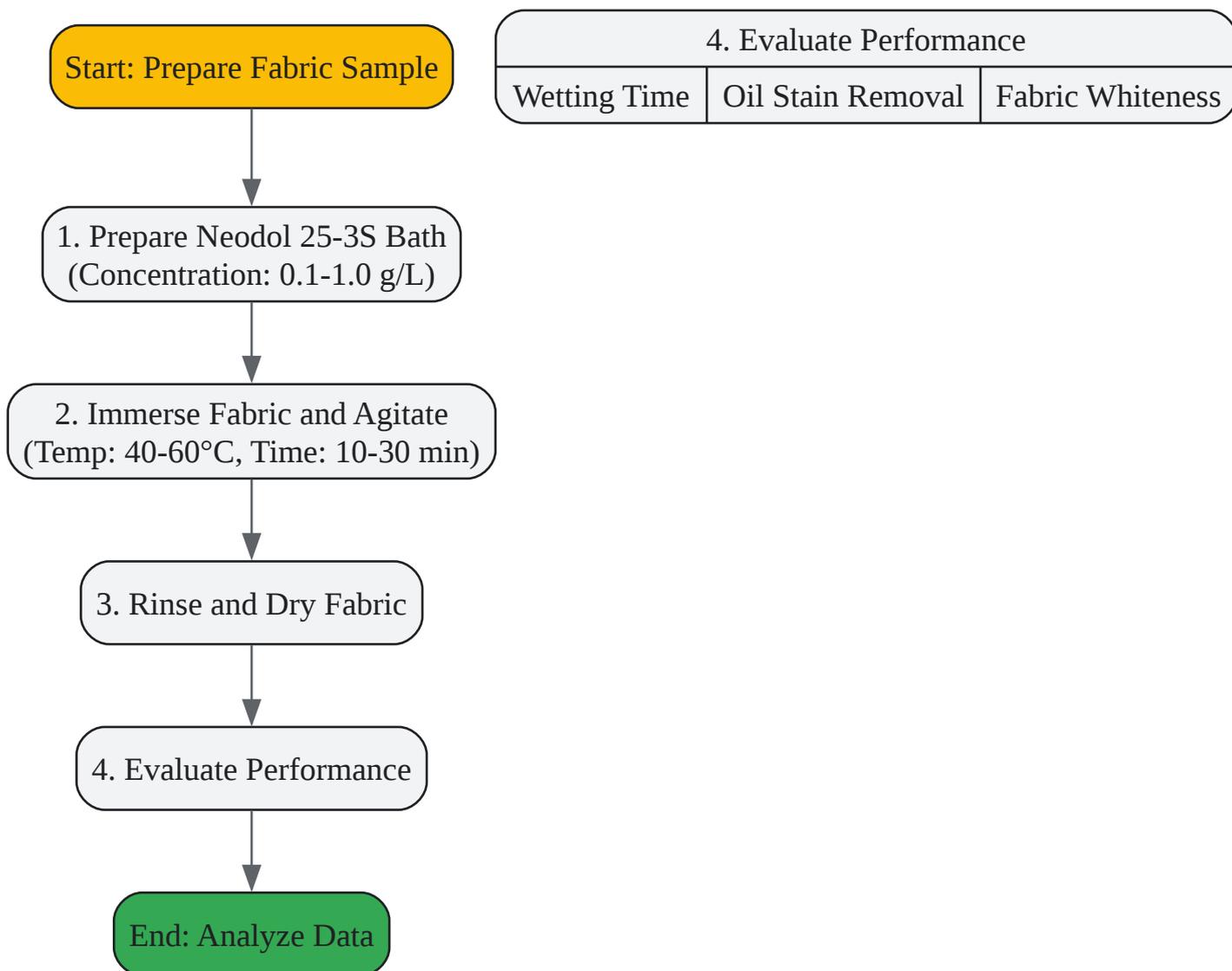
General Industry Applications

While the search results do not mention textile applications, they detail uses in other sectors that may share similar mechanistic principles.

Application Area	Function & Details
Light-Duty Liquid Detergents	Used as a raw material for sulfation to create high-foaming anionic surfactants for products like dishwashing liquids [3].
Hard Surface Cleaners	Effective in formulations for all-purpose cleaners, bathroom cleaners, and floor cleaners due to its grease-cutting abilities [3].
Laundry Detergents	Provides detergency for removing soils and stains from fabrics; compatible with builders and enzymes [3].

Proposed Textile Application Workflow

Based on its properties, **Neodol 25-3S** could be evaluated as a **scouring and wetting agent** for textile processing. The following diagram outlines a potential experimental workflow for this application.



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Detailed Experimental Protocol

Objective: To assess the effectiveness of **Neodol 25-3S** as a scouring agent for removing natural oils, waxes, and impurities from raw cotton fabric.

Materials:

- Raw, greige cotton fabric (swatches of 10 cm x 10 cm)
- **Neodol 25-3S**
- Deionized water

- Laboratory-scale dyeing machine or beakers with magnetic stirrers
- Analytical balance
- Drying oven
- Equipment for performance testing: Drop Shape Analyzer for wetting time, Spectrophotometer for whiteness index.

Methodology:

- **Solution Preparation:** Prepare a series of scouring baths with 200 mL deionized water and varying concentrations of **Neodol 25-3S** (e.g., 0.1, 0.5, and 1.0 g/L). A blank bath with no surfactant should be included as a control.
- **Scouring Process:**
 - Weigh the dry fabric swatches beforehand.
 - Immerse one fabric swatch in each bath.
 - Process the baths at 60°C for 20 minutes with constant agitation.
 - After treatment, rinse the fabrics thoroughly with warm deionized water and air-dry or oven-dry.
- **Performance Evaluation:**
 - **Wetting Time:** Measure the time for a water droplet to fully penetrate the scoured fabric using a drop test method. Faster wetting indicates better surfactant performance.
 - **Oil Stain Removal:** Apply a standardized amount of mineral oil to fabric swatches before scouring. After processing, visually assess the stain removal or use the spectrophotometer to measure the residual stain.
 - **Fabric Whiteness:** Measure the whiteness index (WI) of the scoured fabrics using a spectrophotometer. A higher WI indicates better removal of colored impurities.

Application Considerations

For researchers developing textile applications, consider these factors based on the general properties of Neodol surfactants:

- **Synergistic Formulations:** NEODOL ethoxylates are often used in combination with other surfactant types (e.g., anionic, amphoteric) to optimize performance features like detergency, foam profile, and compatibility with other chemicals [3].
- **Water Quality:** The effectiveness of surfactants can be influenced by water hardness. Experiments should be conducted under the relevant water conditions for the target application.
- **Biodegradability:** A key strength of the NEODOL range is its biodegradability, an important factor for sustainable textile processing [3].

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References

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